An In-Depth Technical Guide to Tubulin Polymerization-IN-49 (Compound 12d)

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Compound of Interest

Compound Name:	*Tubulin polymerization-IN-49*
Cat. No.:	*B12380845*

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Abstract

Tubulin Polymerization-IN-49, also identified as compound 12d, is a novel, potent inhibitor of tubulin polymerization. This small molecule binds to the colchicine site on β-tubulin, thereby disrupting microtubule dynamics, inducing cell cycle arrest at the G2/M phase, and promoting apoptosis in cancer cells. Emerging from a series of dihydro-1H-indene derivatives, **Tubulin Polymerization-IN-49** exhibits significant antiproliferative activity against a range of human cancer cell lines and demonstrates anti-angiogenic properties. This technical guide provides a comprehensive overview of its mechanism of action, quantitative biological data, and detailed experimental protocols for its evaluation.

Core Compound Details

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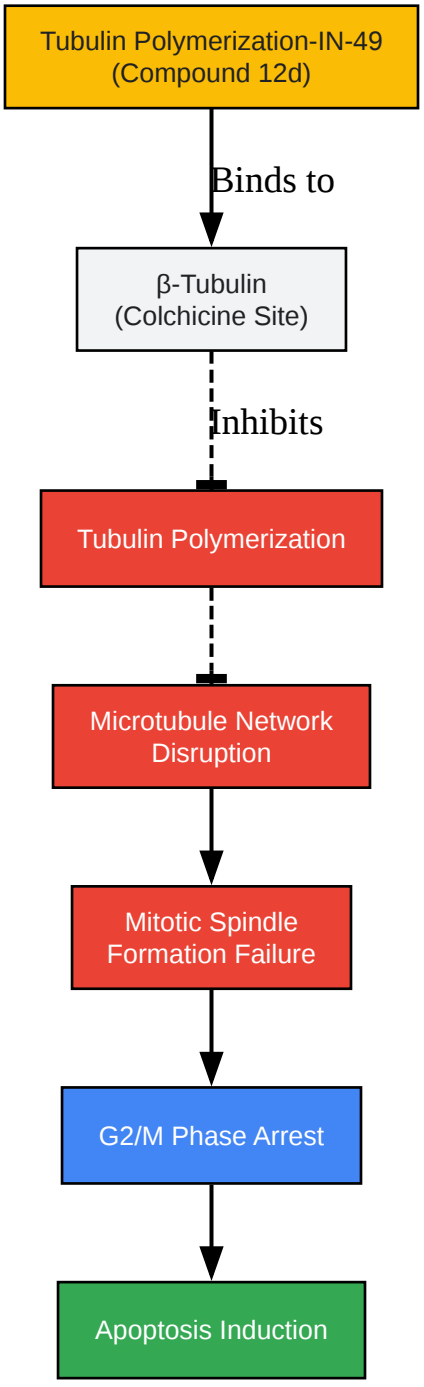
Characteristic	Details
Compound Name	Tubulin polymerization-IN-49
Alias	Compound 12d
Chemical Class	Dihydro-1H-indene derivative
Mechanism of Action	Inhibits tubulin polymerization by binding to the colchicine site on β-tubulin.
Therapeutic Potential	Anticancer, Anti-angiogenic

Mechanism of Action

Tubulin Polymerization-IN-49 exerts its cytotoxic effects by interfering with the dynamic instability of microtubules, which are essential for various cellular processes, including cell division, intracellular transport, and maintenance of cell shape. By binding to the colchicine site on β-tubulin, the compound prevents the polymerization of tubulin dimers into microtubules. This disruption of the microtubule network leads to the activation of the spindle assembly checkpoint, causing a mitotic block at the G2/M phase of the cell cycle. Prolonged mitotic arrest ultimately triggers the intrinsic apoptotic pathway, leading to programmed cell death.

Signaling Pathway for G2/M Arrest and Apoptosis

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Caption: Mechanism of action for **Tubulin Polymerization-IN-49**.

Quantitative Biological Data

Table 1: In Vitro Antiproliferative Activity (IC_{50})

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The antiproliferative effects of **Tubulin Polymerization-IN-49** were evaluated against a panel of human cancer cell lines.

Cell Line	Cancer Type	IC_{50} (μM)[1][2]
K562	Chronic Myelogenous Leukemia	0.028
A549	Non-small Cell Lung Cancer	0.045
PC-3	Prostate Cancer	0.087
MCF-7	Breast Adenocarcinoma	0.033

Table 2: Tubulin Polymerization Inhibition

The direct inhibitory effect of the compound on tubulin assembly was quantified.

Assay	Parameter	Value (μM)[2]
In Vitro Tubulin Polymerization	IC_{50}	3.24

Table 3: Colchicine Binding Site Competition

The ability of **Tubulin Polymerization-IN-49** to compete with colchicine for its binding site on tubulin was assessed.

Compound Concentration (μM)	[^{3}H]-Colchicine Binding Inhibition (%)[2]
5	71.43

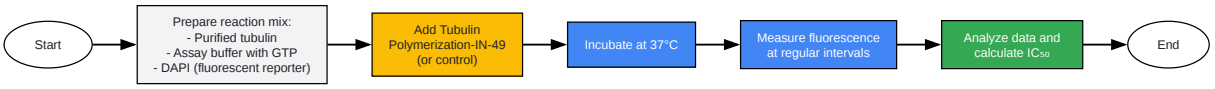
Experimental Protocols

In Vitro Tubulin Polymerization Assay

This fluorescence-based assay measures the extent of tubulin polymerization in the presence of an inhibitor.

Workflow:

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Caption: Workflow for the in vitro tubulin polymerization assay.

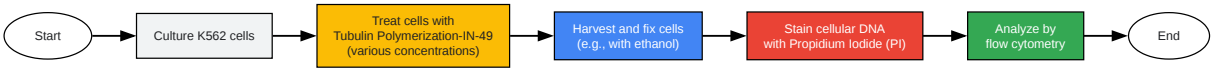
Detailed Methodology:

- Reaction Mixture Preparation: A reaction mixture is prepared containing purified porcine brain tubulin (2 mg/mL) in an assay buffer (80 mM PIPES pH 6.9, 2.0 mM $MgCl_2$, 0.5 mM EGTA) supplemented with 1 mM GTP and 10% glycerol to enhance polymerization. 6.3 µM DAPI is included as a fluorescent reporter that intercalates into polymerized microtubules.
- Compound Addition: Varying concentrations of **Tubulin Polymerization-IN-49** or a vehicle control (e.g., DMSO) are added to the reaction mixture.
- Initiation of Polymerization: The reaction is initiated by incubating the mixture at 37°C.
- Fluorescence Measurement: The fluorescence intensity is measured at regular intervals using a fluorometer to monitor the extent of tubulin polymerization.
- Data Analysis: The rate of polymerization is determined, and the IC_{50} value is calculated by plotting the inhibition of polymerization against the compound concentration.

Cell Cycle Analysis by Flow Cytometry

This protocol details the procedure to assess the effect of the compound on cell cycle distribution.

Workflow:



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